

A Technical Guide to D-(+)-Cellobiose: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-(+)-Cellobiose

Cat. No.: B7887825

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical data on **D-(+)-Cellobiose**, a key disaccharide in various biological and chemical processes. **D-(+)-Cellobiose**, also known as 4-O- β -D-glucopyranosyl-D-glucose, is a reducing sugar that results from the hydrolysis of cellulose.^{[1][2][3]} It is composed of two β -glucose molecules linked by a $\beta(1 \rightarrow 4)$ glycosidic bond.^{[3][4]} This document summarizes its fundamental molecular characteristics.

Quantitative Molecular Data

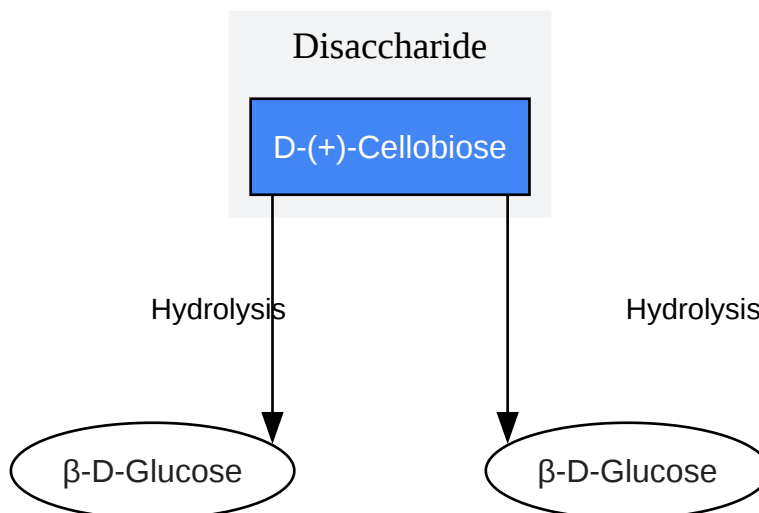
The core molecular properties of **D-(+)-Cellobiose** are presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₂ O ₁₁	^{[1][4][5][6][7][8]}
Molecular Weight	342.30 g/mol	^{[1][5][6]}
CAS Number	528-50-7	^{[4][5][6][8]}

Structural Composition

D-(+)-Cellobiose is formed through the condensation of two β -glucose units. This structural relationship is fundamental to its role as the repeating unit in cellulose, the most abundant

polysaccharide on Earth. The hydrolysis of the $\beta(1 \rightarrow 4)$ glycosidic bond in cellobiose yields these two glucose molecules.[2][3]



[Click to download full resolution via product page](#)

Caption: Logical diagram illustrating the hydrolysis of **D-(+)-Cellobiose** into two β -D-Glucose units.

This document is intended for informational purposes for research and development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D-Cellobiose | 528-50-7 | OC04040 | Biosynth [biosynth.com]
- 2. sihaulichemicals.co.in [sihaulichemicals.co.in]
- 3. Cellobiose - Wikipedia [en.wikipedia.org]
- 4. caymanchem.com [caymanchem.com]
- 5. scbt.com [scbt.com]

- 6. D-Cellobiose | C₁₂H₂₂O₁₁ | CID 10712 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. D-(+)-Cellobiose(528-50-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. D-(+)-Cellobiose CAS#: 528-50-7 [m.chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to D-(+)-Cellobiose: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7887825#d-cellobiose-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com